Technical Monograph: Spectroscopic Characterization of 6-Chloro-5-methoxypyridazin-3-amine[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6-Chloro-5-methoxypyridazin-3-amine*
Cat. No.:	*B11763508*

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Executive Summary & Structural Context[1][2][3][4][5]

- Compound Name: **6-Chloro-5-methoxypyridazin-3-amine**[1]
- CAS Registry Number: 1006020-32-5 (Generic for isomer class; specific isomer requires analytical validation)[1]
- Molecular Formula:

  [1]
- Exact Mass: 159.020[1]
- Significance: This compound serves as a trifunctional scaffold in medicinal chemistry.[1] The C3-amine, C5-methoxy, and C6-chloro motifs allow for orthogonal functionalization (e.g., Buchwald-Hartwig amination at C6, amide coupling at C3).

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Synthesis & Regiochemistry

The compound is typically synthesized via nucleophilic aromatic substitution (

) of 3,6-dichloro-4-methoxypyridazine with ammonia.[1][2] This reaction yields two regioisomers.[1] Definitive spectroscopic assignment is required to confirm the formation of the 5-methoxy isomer (Target) versus the 4-methoxy isomer.[1]

Mass Spectrometry (MS) Data

Mass spectrometry provides the primary confirmation of the molecular weight and the presence of the chlorine isotope pattern.

Experimental Parameters (ESI-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+ve).[1]
- Solvent: Methanol/Water + 0.1% Formic Acid.[1]

Data Table: MS Peak Assignment

Ion Species	m/z (Observed)	Relative Abundance	Assignment
[M+H]+ ( )	160.0	100%	Protonated Molecular Ion
[M+H]+ ( )	162.0	~33%	Chlorine Isotope Peak
[M+Na]+	182.0	Variable	Sodium Adduct
Fragment	125.0	< 10%	Loss of Cl radical (Rare in ESI)

Diagnostic Insight: The characteristic 3:1 intensity ratio between m/z 160 and 162 confirms the presence of a single chlorine atom.[1] Absence of this pattern indicates dehalogenation (impurity).[1]

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Infrared Spectroscopy (IR)

IR analysis confirms the presence of the primary amine and the ether linkage, distinguishing the product from the dichloro-precursor.

Key Absorption Bands (ATR-FTIR)

Wavenumber ( )	Functional Group	Vibration Mode	Notes
3420, 3310		Stretching	Primary amine doublet (asymmetric/symmetric).[1]
1635		Stretching	Pyridazine ring breathing mode.[1]
1590		Bending	Scissoring vibration of the amine.
1260		Stretching	Strong band characteristic of the aryl methoxy group.[1]
1080		Stretching	Aryl chloride band (often overlapped).[1]

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural assignment.[1] The chemical shift of the single aromatic proton (H4) is the most sensitive probe for distinguishing regioisomers.

Protocol: Sample Preparation

- Solvent: DMSO-

  is preferred over

  to ensure solubility of the amino-pyridazine and to clearly resolve the exchangeable

  protons.[1]

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- Concentration: 5-10 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO peak (2.50 ppm).[1]

NMR Data (400 MHz, DMSO-)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
6.35	Singlet (s)	1H	H-4	Diagnostic Peak. Shielded by both the ortho-amine (C3) and ortho-methoxy (C5) groups.[1]
6.10	Broad Singlet (br s)	2H		Exchangeable protons.[1] Shift varies with concentration/water content.[1]
3.85	Singlet (s)	3H		Characteristic methoxy group singlet.[1]

Differentiation from Isomer (6-Chloro-4-methoxypyridazin-3-amine):

- In the 5-methoxy isomer (Target), H4 is flanked by two electron-donating groups (and), resulting in a significant upfield shift (~6.35 ppm).[1]
- In the 4-methoxy isomer, the ring proton is at position 5.[1] It is ortho to the methoxy but meta to the amine.[1] It typically appears further downfield (~6.80 - 7.00 ppm).[1]

NMR Data (100 MHz, DMSO-)

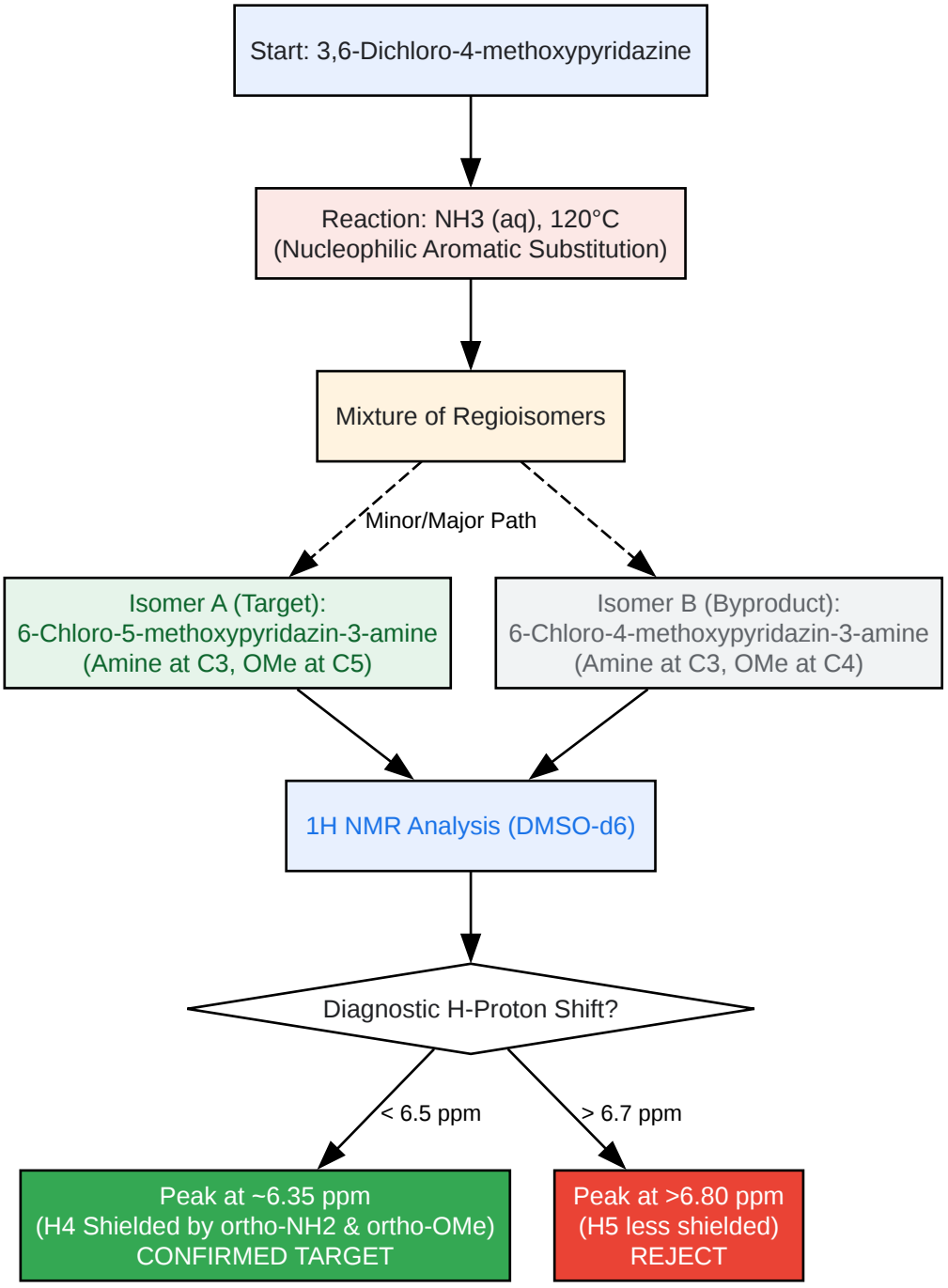
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Shift (, ppm)	Carbon Type	Assignment	Electronic Environment
158.5	Quaternary (C)	C-3	Attached to (Deshielded).[1]
154.2	Quaternary (C)	C-5	Attached to (Deshielded).[1]
146.8	Quaternary (C)	C-6	Attached to Cl.[1]
102.5	Methine (CH)	C-4	Highly shielded due to ortho-donating effects.[1]
55.4	Methyl ( )		Standard methoxy carbon.[1]

Synthesis & Characterization Workflow

The following diagram illustrates the logical flow from the starting material to the spectroscopic validation of the specific regioisomer.

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Caption: Decision tree for distinguishing the target 5-methoxy isomer from the 4-methoxy byproduct using proton NMR chemical shifts.

References

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